"Chrysin 6-C-glucoside 8-C-arabinoside" solubility in DMSO and other solvents

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Compound of Interest

Chrysin 6-C-glucoside 8-Carabinoside

Cat. No.:

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Technical Support Center: Chrysin 6-C-glucoside 8-C-arabinoside

This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for the experimental use of **Chrysin 6-C-glucoside 8-C-arabinoside**.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Chrysin 6-C-glucoside 8-C-arabinoside** in common laboratory solvents?

A1: **Chrysin 6-C-glucoside 8-C-arabinoside**, a flavonoid glycoside, exhibits solubility in a range of organic solvents. Detailed quantitative data is limited, but a summary of known solubility is provided in the table below. For many solvents, the compound is listed as "soluble," and we recommend starting with a small amount of the compound and incrementally adding the solvent to determine the practical solubility for your specific experimental needs.

Data Presentation: Solubility of Chrysin 6-C-glucoside 8-C-arabinoside



Solvent	Quantitative Solubility	Qualitative Solubility	Notes
Dimethyl Sulfoxide (DMSO)	100 mg/mL (182.32 mM)	Soluble	May require sonication for complete dissolution. It is recommended to use a fresh, anhydrous grade of DMSO as it is hygroscopic.
Chloroform	Data not available	Soluble	-
Dichloromethane	Data not available	Soluble	-
Ethyl Acetate	Data not available	Soluble	-
Acetone	Data not available	Soluble	-
Pyridine	Data not available	Soluble	-
Methanol	Data not available	Soluble	-
Ethanol	Data not available	Soluble	-

Q2: What are the known biological activities of **Chrysin 6-C-glucoside 8-C-arabinoside**?

A2: Chrysin 6-C-glucoside 8-C-arabinoside has been identified as an inhibitor of α -glucosidase, an enzyme involved in the digestion of carbohydrates.[1] This activity suggests its potential in research related to type 2 diabetes. Additionally, it has been shown to inhibit the release of Calcitonin Gene-Related Peptide (CGRP) and the activation of the Transient Receptor Potential Vanilloid 1 (TRPV1) channel, indicating its potential relevance in migraine research.[2]

Troubleshooting Guide

Issue: The compound is not dissolving in the chosen solvent.



- Solution 1: Increase Temperature. Gently warm the solution to 37°C. For many compounds, a slight increase in temperature can significantly improve solubility. Avoid excessive heat, which could lead to degradation.
- Solution 2: Use Sonication. Place the vial in an ultrasonic bath for short intervals. Sonication can help to break down aggregates and enhance the dissolution of the powder.
- Solution 3: Use Fresh Solvent. For hygroscopic solvents like DMSO, absorbed water can affect solubility. Use a fresh, unopened bottle of anhydrous solvent.
- Solution 4: Try an Alternative Solvent. If the compound remains insoluble, refer to the solubility table and try a different recommended solvent. The polarity of flavonoid glycosides can influence their solubility in various solvents.

Issue: The solution appears cloudy or has precipitates after initial dissolution.

- Solution 1: Check for Saturation. The solution may be supersaturated. Try adding a small amount of additional solvent to see if the precipitate dissolves.
- Solution 2: Filter the Solution. If a small amount of insoluble material remains, it may be due to minor impurities. The solution can be filtered through a 0.22 μm syringe filter to remove any undissolved particles before use in cell culture or other sensitive applications.
- Solution 3: Re-evaluate Solvent Choice. The compound may have limited stability in the chosen solvent over time. It is often recommended to prepare solutions fresh on the day of use.

Issue: How should I store the stock solution?

Solution: For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C or -80°C. Always protect the solution from light.

Experimental Protocols

Methodology for Determining Solubility



This protocol provides a general method for determining the solubility of **Chrysin 6-C-glucoside 8-C-arabinoside** in a specific solvent.

Materials:

- Chrysin 6-C-glucoside 8-C-arabinoside powder
- Selected solvent (e.g., DMSO, Ethanol)
- Vortex mixer
- Water bath or heating block
- Centrifuge
- Spectrophotometer (optional, for quantitative analysis)

Procedure:

- Preparation: Accurately weigh a small amount of **Chrysin 6-C-glucoside 8-C-arabinoside** (e.g., 1 mg) into a clear vial.
- Solvent Addition: Add a measured volume of the solvent (e.g., 10 μL) to the vial.
- Mixing: Vortex the vial for 30-60 seconds to facilitate dissolution.
- Observation: Visually inspect the solution against a dark background to check for any undissolved particles.
- Incremental Solvent Addition: If the compound is not fully dissolved, continue to add small, measured volumes of the solvent, vortexing and observing after each addition until the compound is completely dissolved.
- Heating and Sonication (if necessary): If the compound is slow to dissolve, gently warm the vial to 37°C or place it in an ultrasonic bath for 5-10 minutes.
- Determining Saturation: The point at which no more compound will dissolve, and a
 precipitate remains even after thorough mixing, heating, and sonication, is the saturation

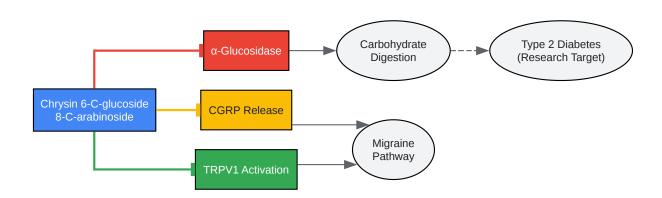


point.

• Calculation: Calculate the solubility based on the total amount of compound dissolved in the final volume of the solvent.

Visualizations

Biological Activity of Chrysin 6-C-glucoside 8-C-arabinoside

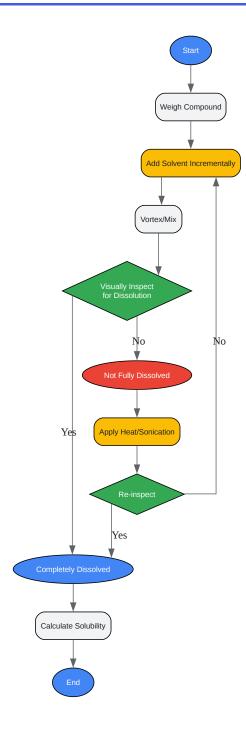


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Caption: Biological targets of **Chrysin 6-C-glucoside 8-C-arabinoside**.

Experimental Workflow for Solubility Determination





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Caption: Step-by-step workflow for determining compound solubility.

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References

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